

Navigating the Synthesis and Application of Pyrazolylpyridines: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	3-(1-Methyl-1H-pyrazol-4-yl)pyridine
CAS No.:	1200405-85-1
Cat. No.:	B3320014

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An In-depth Examination of **3-(1-Methyl-1H-pyrazol-4-yl)pyridine** and its Isomeric Landscape

For distribution to: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a comprehensive overview of the chemical identity, synthesis, and potential applications of the heterocyclic scaffold **3-(1-Methyl-1H-pyrazol-4-yl)pyridine**. Acknowledging the absence of a readily assigned CAS number for this specific isomer in common chemical databases, this document focuses on established methodologies for the synthesis of closely related pyrazolylpyridines, offering a predictive framework for the preparation and characterization of the title compound. We delve into the mechanistic underpinnings of key synthetic transformations, explore the significant role of this structural motif in medicinal chemistry, and provide detailed experimental protocols. This guide is intended to serve as a valuable resource for researchers engaged in the design and synthesis of novel small molecules for drug discovery and development.

Chemical Identity and Nomenclature

The precise molecule of interest is **3-(1-Methyl-1H-pyrazol-4-yl)pyridine**. A systematic search of prominent chemical databases, including PubChem and CAS registries, did not yield a specific CAS number for this particular constitutional isomer. This suggests that the compound may not be commercially available or has not been extensively documented in the scientific literature to date.

For clarity and context, it is crucial to distinguish the title compound from its known isomers and related structures:

Compound Name	CAS Number	Key Differentiating Feature
3-(1-Methyl-1H-pyrazol-4-yl)pyridine	Not Assigned	Pyridine ring substituted at the 3-position.
4-(1-Methyl-1H-pyrazol-4-yl)pyridine	870863-00-6	Pyridine ring substituted at the 4-position.[1]
3-(1H-Pyrazol-1-yl)pyridine	25700-12-3	Pyridine ring substituted at the 3-position, but the pyrazole nitrogen is attached to the pyridine ring.[2]
3-(5-Methyl-1H-pyrazol-4-yl)pyridine	147069564 (CID)	Pyridine ring at the 3-position, but with a different pyrazole tautomer and methylation pattern.[3]

IUPAC Name: The formal IUPAC name for the title compound is **3-(1-methyl-1H-pyrazol-4-yl)pyridine**.

This guide will leverage the known chemistry of these and other related pyrazolylpyridine scaffolds to provide a robust technical overview.

Rationale for Interest in the Pyrazolylpyridine Scaffold

The pyrazole ring system is a foundational structural moiety in medicinal chemistry, renowned for its diverse biological activities.[4] Pyrazole-containing compounds have demonstrated efficacy as analgesic, anti-inflammatory, antibacterial, and anti-cancer agents.[4] The fusion or linkage of a pyrazole ring with a pyridine scaffold often leads to compounds with potent and selective biological activities.

For instance, derivatives of 4-(pyrazol-3-yl)-pyridines have been identified as novel and potent inhibitors of c-Jun N-terminal kinase (JNK), a key enzyme in inflammatory signaling pathways. [5] Furthermore, 1H-pyrazolo[3,4-b]pyridine derivatives have been investigated as inhibitors of TANK-binding kinase 1 (TBK1) and as potential therapeutics for hepatitis B virus (HBV).[6][7] The specific arrangement of nitrogen atoms in the pyrazolylpyridine core allows for a variety of hydrogen bonding interactions and provides a rigid scaffold for the presentation of functional groups to biological targets.

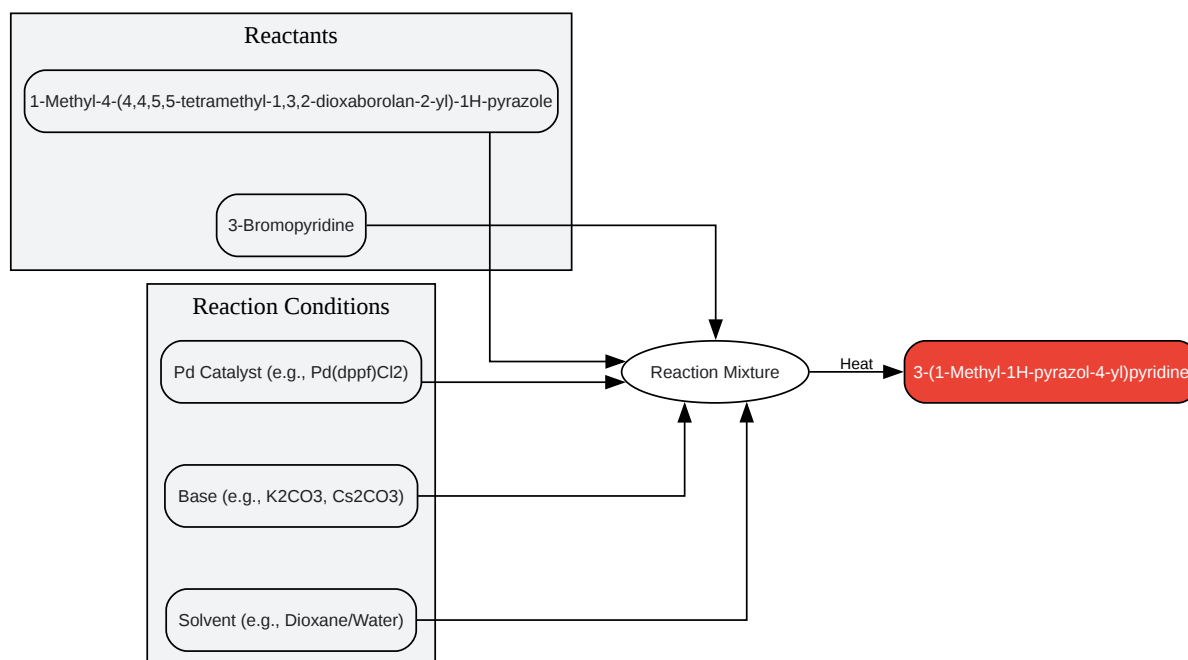
Synthetic Strategies and Mechanistic Considerations

The synthesis of **3-(1-methyl-1H-pyrazol-4-yl)pyridine** can be approached through several well-established cross-coupling methodologies. The choice of synthetic route will often depend on the availability of starting materials and the desired scale of the reaction.

Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura coupling is a powerful and versatile method for the formation of carbon-carbon bonds. In the context of our target molecule, this would involve the reaction of a pyrazole-containing boronic acid or boronate ester with a halogenated pyridine derivative.

Workflow for Suzuki-Miyaura Coupling:



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Caption: Suzuki-Miyaura cross-coupling workflow.

Detailed Protocol:

- **Reactant Preparation:** To a solution of 1-methyl-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-pyrazole (1.0 eq) in a suitable solvent such as dioxane/water (4:1) is added 3-bromopyridine (1.1 eq).
- **Catalyst and Base Addition:** A palladium catalyst, for example, [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) (Pd(dppf)Cl₂), (0.05 eq) and a base such as potassium carbonate (K₂CO₃) (2.0 eq) are added to the reaction mixture.

- **Reaction Execution:** The mixture is degassed with nitrogen or argon and heated to a temperature of 80-100 °C for 2-12 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature and diluted with water. The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford the desired product.

Causality of Experimental Choices:

- **Palladium Catalyst:** The choice of a palladium catalyst with appropriate ligands is critical for efficient catalytic turnover. dppf is a bulky electron-rich phosphine ligand that stabilizes the palladium center and promotes both oxidative addition and reductive elimination steps of the catalytic cycle.
- **Base:** The base is essential for the transmetalation step, where the boronic ester is converted to a more nucleophilic borate species, facilitating the transfer of the pyrazole group to the palladium center.
- **Solvent System:** A mixture of an organic solvent and water is often used to ensure the solubility of both the organic reactants and the inorganic base.

Stille Cross-Coupling

An alternative to the Suzuki-Miyaura coupling is the Stille coupling, which utilizes an organotin reagent. This method can be advantageous in cases where the corresponding boronic acid is unstable or difficult to prepare.

The general approach would involve the reaction of 3-bromopyridine with (1-methyl-1H-pyrazol-4-yl)tributylstannane in the presence of a palladium catalyst.

Potential Applications in Drug Discovery

The **3-(1-methyl-1H-pyrazol-4-yl)pyridine** scaffold is a promising candidate for lead optimization in various drug discovery programs. Its structural features suggest potential utility

in several therapeutic areas:

- **Kinase Inhibition:** As previously mentioned, related pyrazolypyridine structures have shown potent inhibition of kinases such as JNK.^[5] The nitrogen atoms of the pyridine and pyrazole rings can act as hydrogen bond acceptors, interacting with the hinge region of the kinase active site.
- **GPCR Modulation:** The scaffold could also be explored for its potential to modulate the activity of G-protein coupled receptors (GPCRs), a large family of transmembrane receptors involved in a wide range of physiological processes.
- **CNS Disorders:** The ability of small molecules to cross the blood-brain barrier is a key consideration for the treatment of central nervous system (CNS) disorders. The physicochemical properties of **3-(1-methyl-1H-pyrazol-4-yl)pyridine**, such as its molecular weight and polar surface area, may be amenable to CNS penetration.

Characterization and Data

As the title compound is not readily available, experimental data is not present in the literature. However, based on the known properties of its isomers and related compounds, we can predict the following characterization data:

Property	Predicted Value/Technique
Molecular Formula	C ₉ H ₉ N ₃
Molecular Weight	159.19 g/mol
¹ H NMR	Expected signals for the methyl group, pyrazole protons, and pyridine protons. The chemical shifts and coupling constants would be diagnostic of the substitution pattern.
¹³ C NMR	Expected signals for all nine carbon atoms, with distinct chemical shifts for the aromatic and methyl carbons.
Mass Spectrometry	An exact mass measurement would confirm the elemental composition.
Physical Appearance	Likely to be a white to off-white solid at room temperature.

Conclusion and Future Directions

While **3-(1-methyl-1H-pyrazol-4-yl)pyridine** is not a widely documented compound, its synthesis is readily achievable through established cross-coupling methodologies. The pyrazolylpyridine scaffold is of significant interest to the medicinal chemistry community, and the exploration of this particular isomer could lead to the discovery of novel therapeutic agents. Future work should focus on the synthesis, purification, and full spectroscopic characterization of this compound, followed by its evaluation in a panel of relevant biological assays to determine its therapeutic potential. This guide provides a solid foundation for researchers to embark on such investigations.

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